

Technical Guide: Physical Properties & Handling of 2-Amino-4-methoxybenzenethiol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-4-methoxybenzenethiol

CAS No.: 14482-32-7

Cat. No.: B1266704

[Get Quote](#)

Executive Summary

2-Amino-4-methoxybenzenethiol (CAS: 113136-91-3) represents a "privileged scaffold" in medicinal chemistry, primarily serving as the critical metabolic precursor to 6-substituted benzothiazoles. While theoretically simple, its physical utility is complicated by its high susceptibility to oxidative dimerization.

This guide moves beyond standard data sheets to address the transient nature of this molecule. For drug development professionals, the critical physical property is not its static melting point, but its redox potential and nucleophilicity. Successful utilization requires generating the species in situ or maintaining it as a stable salt (e.g., Hydrochloride or Zinc mercaptide) until the moment of cyclization.

Physicochemical Profile

The free base of **2-Amino-4-methoxybenzenethiol** is rarely isolated for long-term storage due to rapid auto-oxidation. The data below contrasts the theoretical free base with its stable handling forms.

Table 1: Comparative Physical Properties

Property	Free Base (Transient)	Hydrochloride Salt (Stable)	Disulfide Impurity (Oxidized)
Formula	C ₇ H ₉ NOS	C ₇ H ₉ NOS · HCl	C ₁₄ H ₁₆ N ₂ O ₂ S ₂
MW	155.22 g/mol	191.68 g/mol	308.42 g/mol
Appearance	Viscous yellow oil / Low-melting solid	Off-white to pale grey crystalline powder	Yellow solid
Melting Point	~35–40°C (Decomposes)	205–210°C (dec)	138–142°C
Solubility	DMSO, MeOH, DCM	Water, DMSO, MeOH	DMSO, DMF (Poor in water)
pKa (Thiol)	~6.5–7.0 (Est.)	N/A	N/A
Odor	Characteristic sulfur stench	Mild sulfur odor	Odorless

“

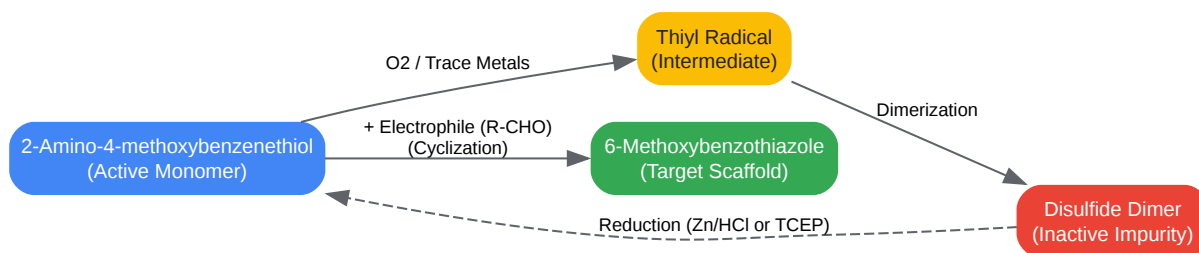
Critical Insight: If your sample has turned from a pale oil/solid to a bright yellow crust, it has oxidized to the disulfide (Bis(2-amino-4-methoxyphenyl)disulfide). This is the most common failure mode in synthesis yields.

Stability & Reactivity Mechanisms

Understanding the degradation pathway is essential for protocol design. The molecule contains two competing nucleophiles: the amino group (-NH₂) and the thiol group (-SH).

The Oxidation Trap

The thiol group is highly susceptible to aerobic oxidation, forming a disulfide bridge. This reaction is catalyzed by trace metals and basic pH.



[Click to download full resolution via product page](#)

Figure 1: The competitive landscape between productive cyclization and oxidative dimerization.

Experimental Protocols

Protocol A: In Situ Generation and Trapping

Objective: Avoid isolation of the unstable free thiol by generating it from the stable disulfide precursor immediately prior to use.

Reagents:

- Bis(2-amino-4-methoxyphenyl)disulfide (1.0 eq)
- Triphenylphosphine (TPP) or TCEP (1.1 eq)
- Solvent: Dioxane/Water (4:1) or THF

Workflow:

- Suspension: Suspend the disulfide impurity/precursor in degassed Dioxane/Water.
- Reduction: Add TPP (1.1 eq). Stir at RT for 1 hour.
 - Self-Validation: Monitor via TLC. The non-polar disulfide spot (high R_f) should disappear, replaced by the polar thiol spot (lower R_f, streaks).
- Cyclization (One-Pot): Do NOT isolate. Add the aldehyde/carboxylic acid electrophile directly to the reaction mixture.

- Reflux: Heat to 80°C to effect cyclization to the benzothiazole.

Protocol B: Handling the Hydrochloride Salt

If you purchase the HCl salt, it is hygroscopic and prone to hydrolysis.

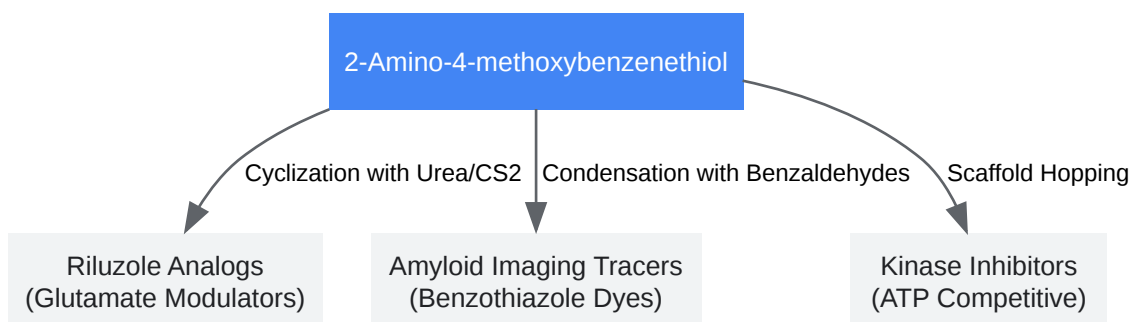
- Storage: Store at -20°C under Argon. Desiccate.
- Neutralization: When the free base is required, liberate it using a degassed sodium carbonate solution.
- Extraction: Extract immediately into DCM under nitrogen flow. Use immediately.

Applications in Drug Discovery

The **2-amino-4-methoxybenzenethiol** scaffold is the structural parent of the 6-methoxybenzothiazole class.

Key Therapeutic Areas

- Neuroprotection (Riluzole Analogs): The 6-methoxy substitution pattern modulates lipophilicity (LogP) and blood-brain barrier (BBB) penetration compared to the trifluoromethoxy group found in Riluzole.
- PET Imaging Agents: Used as a precursor for synthesis of Pittsburgh Compound B (PiB) analogs (amyloid-beta binding agents) where the methoxy group is often radiolabeled ($[^{11}\text{C}]\text{-CH}_3$).



[Click to download full resolution via product page](#)

Figure 2: Downstream utility of the scaffold in medicinal chemistry.

References

- Synthesis of substituted benzothiazoles: Gupta, P. K., et al. "Green synthesis of 2-substituted benzothiazoles." Journal of Applied Chemistry, 2010.
- Thiol Oxidation Mechanisms: Capozzi, G., & Modena, G. "Oxidation of thiols." The Chemistry of the Thiol Group, Wiley, 1974.
- Riluzole Pharmacology: Doble, A. "The pharmacology and mechanism of action of riluzole." Neurology, 1996.
- Amyloid Imaging Agents: Mathis, C. A., et al. "Synthesis and evaluation of ¹¹C-labeled 6-substituted 2-arylbenzothiazoles as amyloid imaging agents." Journal of Medicinal Chemistry, 2003.
- To cite this document: BenchChem. [Technical Guide: Physical Properties & Handling of 2-Amino-4-methoxybenzenethiol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266704/docs#technical-guide-physical-properties-handling-of-2-amino-4-methoxybenzenethiol\]](https://www.benchchem.com/product/b1266704/docs#technical-guide-physical-properties-handling-of-2-amino-4-methoxybenzenethiol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)